

In-Depth Technical Guide: CM-1758 (CAS Number 2256079-39-5)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CM-1758

Cat. No.: B15587163

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

CM-1758 is a novel small molecule inhibitor of histone deacetylases (HDACs), a class of enzymes that play a critical role in the epigenetic regulation of gene expression. By removing acetyl groups from lysine residues on both histone and non-histone proteins, HDACs can alter chromatin structure and the function of key cellular proteins, thereby influencing a wide range of biological processes, including cell cycle progression, differentiation, and apoptosis.

Dysregulation of HDAC activity is a hallmark of many cancers, making them a compelling target for therapeutic intervention. **CM-1758** has demonstrated potent anti-tumor activity in preclinical models of hematological and solid tumors, primarily by inducing myeloid differentiation in acute myeloid leukemia (AML) and exhibiting cytotoxic/cytostatic effects in bladder cancer. This document provides a comprehensive technical overview of **CM-1758**, summarizing its known biological activities, mechanism of action, and relevant experimental data and protocols.

Physicochemical Properties

Property	Value
CAS Number	2256079-39-5
Molecular Formula	C28H32N6O5
Molecular Weight	532.59 g/mol

Biological Activity and Quantitative Data

CM-1758 is a potent, selective pan-HDAC inhibitor with demonstrated activity against multiple HDAC isoforms. Its primary mechanism of action involves the inhibition of HDAC enzymatic activity, leading to the hyperacetylation of histone and non-histone proteins.

In Vitro HDAC Inhibitory Activity

The inhibitory activity of **CM-1758** against various HDAC isoforms has been characterized, revealing a preference for class I and some class IIb HDACs.

Target	IC50 (nM)	Reference
HDAC1	4.3 - 5	[1] [2]
HDAC6	126	[2]
HDAC7	120	[1]
HDAC10	29	[1]
HDAC11	599.8	[1]

In Vitro Anti-Tumor Activity

CM-1758 has shown significant anti-proliferative and differentiation-inducing effects in various cancer cell lines.

Cell Line Type	Effect	IC50 / Concentration	Key Findings	Reference
Bladder Cancer	Cytotoxic/Cytostatic	0.33 - 4.8 μ M	Induces profound changes in the transcriptomic profile related to tumor cell aggressiveness.	[2]
Acute Myeloid Leukemia (AML)	Myeloid Differentiation	Low non-cytotoxic doses	Promotes myeloid differentiation across all AML subtypes, associated with enhanced expression of key transcription factors.	[1]

In Vivo Data

Preclinical in vivo studies have demonstrated the anti-tumor efficacy of **CM-1758**.

Animal Model	Cancer Type	Dosing	Key Outcomes	Reference
Rag2 ^{-/-} γ c ^{-/-} mice with AML xenografts	Acute Myeloid Leukemia (AML)	10 mg/kg (intraperitoneal)	Significant inhibition of tumor growth and induction of myeloid differentiation in treated tumors.	[1]

Pharmacokinetic Properties

Parameter	Value	Species	Dosing	Reference
Clearance	0.26 L/h	Mouse	10 mg/kg (intraperitoneal)	[1]

Mechanism of Action and Signaling Pathways

CM-1758 exerts its biological effects through the inhibition of HDACs, leading to the accumulation of acetylated lysine residues on histone and non-histone proteins. This alteration in the cellular acetylome has profound effects on gene expression and protein function.

A key aspect of **CM-1758**'s mechanism is its impact on the enhancer-promoter chromatin regulatory complex. By inducing hyperacetylation, **CM-1758** modulates the function of non-histone proteins, including bromodomain-containing proteins (e.g., BRD4), which are "readers" of acetylated lysine marks. This modulation is critical for enhancing the expression of key transcription factors that drive myeloid differentiation in AML.

The proposed signaling pathway is as follows: **CM-1758** inhibits HDAC activity, leading to increased acetylation of histones and non-histone proteins within the enhancer-promoter complex. This hyperacetylation serves as a binding platform for bromodomain proteins, which in turn recruit transcriptional machinery to the promoters of target genes, leading to their expression. In the context of AML, this results in the expression of transcription factors essential for myeloid differentiation.

Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **CM-1758**-induced myeloid differentiation.

Experimental Protocols

Detailed experimental protocols for the synthesis and specific biological assays for **CM-1758** have not been fully disclosed in the public domain. The following are representative protocols based on standard methodologies for the types of experiments cited in the literature for **CM-1758**.

Chemical Synthesis

The detailed chemical synthesis route for **CM-1758** (CAS 2256079-39-5) has not been published.

In Vitro HDAC Inhibition Assay (Fluorometric)

This protocol outlines a general procedure for measuring the inhibition of HDAC activity.

- Reagent Preparation:
 - Prepare Assay Buffer (e.g., 50 mM Tris-HCl, pH 8.0, 137 mM NaCl, 2.7 mM KCl, 1 mM MgCl₂).
 - Dilute recombinant human HDAC enzyme to the desired concentration in Assay Buffer.
 - Prepare a fluorogenic HDAC substrate (e.g., Boc-Lys(Ac)-AMC) stock solution in DMSO and dilute in Assay Buffer.
 - Prepare a stock solution of **CM-1758** in DMSO and perform serial dilutions.
 - Prepare a developer solution containing a protease (e.g., trypsin) and a positive control HDAC inhibitor (e.g., Trichostatin A) in Assay Buffer.
- Assay Procedure:
 - In a 96-well black plate, add the serially diluted **CM-1758** or vehicle control (DMSO).
 - Add the diluted HDAC enzyme to each well.
 - Incubate for 10 minutes at 37°C.
 - Initiate the reaction by adding the HDAC substrate.

- Incubate for 30-60 minutes at 37°C.
- Stop the reaction and develop the fluorescent signal by adding the developer solution.
- Incubate for 15 minutes at 37°C.
- Measure fluorescence (e.g., Ex/Em = 360/460 nm) using a microplate reader.
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of **CM-1758** relative to the vehicle control.
 - Determine the IC50 value by fitting the data to a dose-response curve.

Cell-Based Myeloid Differentiation Assay (Flow Cytometry)

This protocol describes the assessment of myeloid differentiation in AML cells by measuring the expression of the surface marker CD11b.

- Cell Culture and Treatment:
 - Culture AML cell lines (e.g., HL-60, ML-2) in appropriate media.
 - Seed cells at a suitable density in a multi-well plate.
 - Treat cells with various concentrations of **CM-1758** or vehicle control (DMSO) for 48-96 hours.
- Antibody Staining:
 - Harvest the cells and wash with ice-cold PBS containing 2% FBS (FACS Buffer).
 - Resuspend the cells in FACS Buffer.
 - Add a fluorescently conjugated anti-human CD11b antibody (and an appropriate isotype control in a separate tube).

- Incubate for 30 minutes at 4°C in the dark.
- Wash the cells twice with FACS Buffer.
- Flow Cytometry Analysis:
 - Resuspend the cells in FACS Buffer.
 - Acquire data on a flow cytometer, collecting a sufficient number of events.
 - Analyze the data using appropriate software to determine the percentage of CD11b-positive cells.

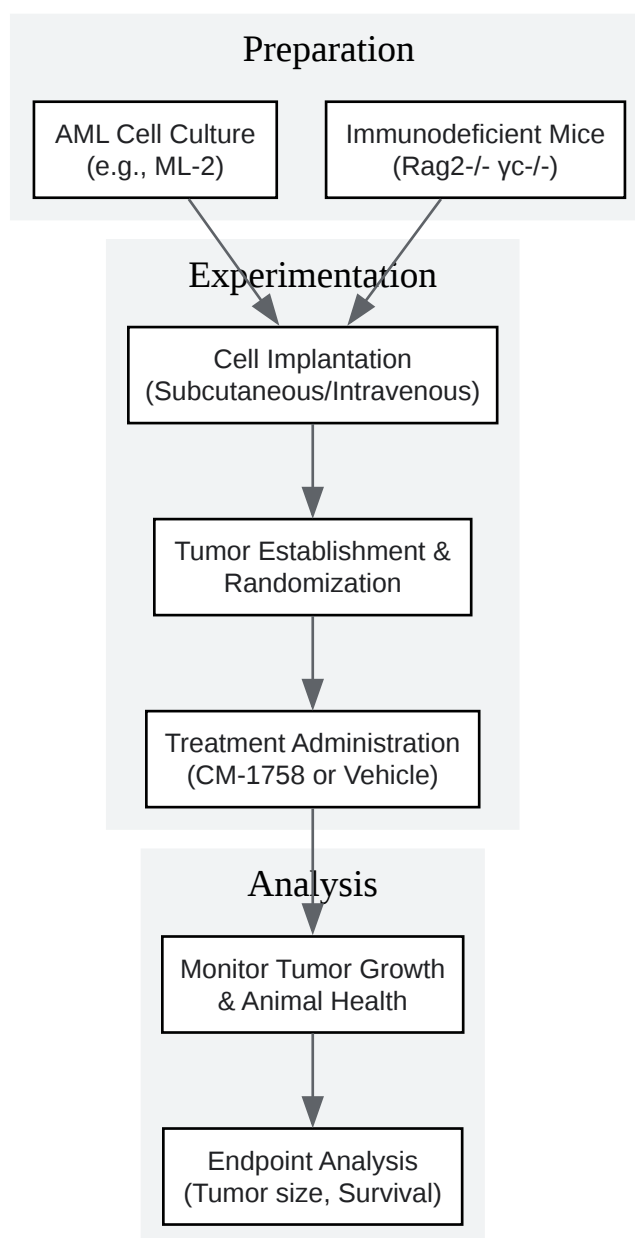
In Vivo AML Xenograft Model

This protocol outlines a general procedure for evaluating the anti-tumor efficacy of **CM-1758** in a mouse xenograft model of AML.

- Animal Model:
 - Use immunodeficient mice (e.g., Rag2^{-/-} γc^{-/-}) to prevent graft rejection.
 - House animals under specific pathogen-free conditions.
- Tumor Cell Implantation:
 - Culture human AML cells (e.g., ML-2, MV4-11).
 - Inject a defined number of cells (e.g., 5×10^6) subcutaneously or intravenously into the mice.
- Drug Administration:
 - Once tumors are established (for subcutaneous models) or engraftment is confirmed (for intravenous models), randomize mice into treatment and control groups.
 - Administer **CM-1758** (e.g., 10 mg/kg) or vehicle control via the desired route (e.g., intraperitoneal injection) on a defined schedule.

- Efficacy Assessment:
 - Monitor tumor volume (for subcutaneous models) using caliper measurements.
 - Monitor animal body weight and overall health.
 - For survival studies, monitor animals until a predefined endpoint is reached.
 - At the end of the study, tumors and relevant tissues can be harvested for further analysis (e.g., immunohistochemistry for differentiation markers).

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General workflow for in vivo efficacy studies of **CM-1758** in AML xenograft models.

Conclusion

CM-1758 is a promising novel HDAC inhibitor with potent activity against AML and bladder cancer in preclinical models. Its mechanism of action, centered on the induction of hyperacetylation of histone and non-histone proteins within the enhancer-promoter regulatory

complex, provides a strong rationale for its further development. The data summarized herein supports its potential as a differentiation-based therapeutic agent. Further studies are warranted to fully elucidate its therapeutic potential, including more detailed pharmacokinetic and pharmacodynamic studies, and evaluation in a broader range of cancer models.

Disclaimer: This document is intended for research and informational purposes only. **CM-1758** is a research chemical and is not for human use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Key structural requirements of benzamide derivatives for histone deacetylase inhibition: design, synthesis and biological evaluation - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- To cite this document: BenchChem. [In-Depth Technical Guide: CM-1758 (CAS Number 2256079-39-5)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15587163/docs#in-depth-technical-guide-cm-1758-cas-number-2256079-39-5\]](https://www.benchchem.com/product/b15587163/docs#in-depth-technical-guide-cm-1758-cas-number-2256079-39-5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)